

Essential Procedures for the Safe Disposal of 2-Nitrophenyl Tetradecanoate

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Compound of Interest

Compound Name: 2-Nitrophenyl tetradecanoate

CAS No.: 59986-46-8

Cat. No.: B1609033

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For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the proper disposal of **2-Nitrophenyl tetradecanoate**. Adherence to these procedures is essential for ensuring the safety of laboratory personnel and maintaining environmental compliance. This compound must be treated as hazardous waste and handled with the utmost care.

Hazard Assessment and Personal Protective Equipment (PPE)

2-Nitrophenyl tetradecanoate is classified as harmful if swallowed, in contact with skin, or if inhaled, and is very toxic to aquatic life with long-lasting effects. Therefore, stringent adherence to safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory.

Hazard Classification	Description	Primary Route of Exposure
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.	Ingestion, Skin Contact, Inhalation
Aquatic Toxicity (Acute & Chronic)	Very toxic to aquatic life with long-lasting effects.	Environmental Release

Required PPE	Specification	Purpose
Gloves	Chemical-resistant nitrile rubber gloves.	To prevent skin contact.
Eye Protection	Chemical safety goggles or a face shield if there is a risk of splashing.	To protect eyes from splashes.
Lab Coat	A standard laboratory coat must be worn.	To protect clothing and skin from contamination.
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood. [1]	To prevent inhalation of dust or vapors.

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent exposure.

Experimental Protocol: Spill Cleanup

- Evacuate and Ventilate: Immediately clear the area of all personnel and ensure adequate ventilation.[\[2\]](#)
- Don PPE: Before addressing the spill, don the required PPE as detailed in the table above.
- Contain the Spill: For small spills, confine the spill to a small area using an inert absorbent material such as sand, vermiculite, or a commercial chemical absorbent.[\[2\]](#)[\[3\]](#) Do not use combustible materials like paper towels to absorb the spill.[\[2\]](#)

- **Collect Waste:** Carefully scoop or sweep up the absorbent material containing the spilled chemical. Place the collected waste into a designated, clearly labeled hazardous waste container.[3]
- **Decontaminate:** Clean the affected area thoroughly with a suitable solvent, followed by soap and water. All cleaning materials must also be collected and disposed of as hazardous waste.[2]
- **Report:** Report the spill to your institution's Environmental Health and Safety (EHS) office.

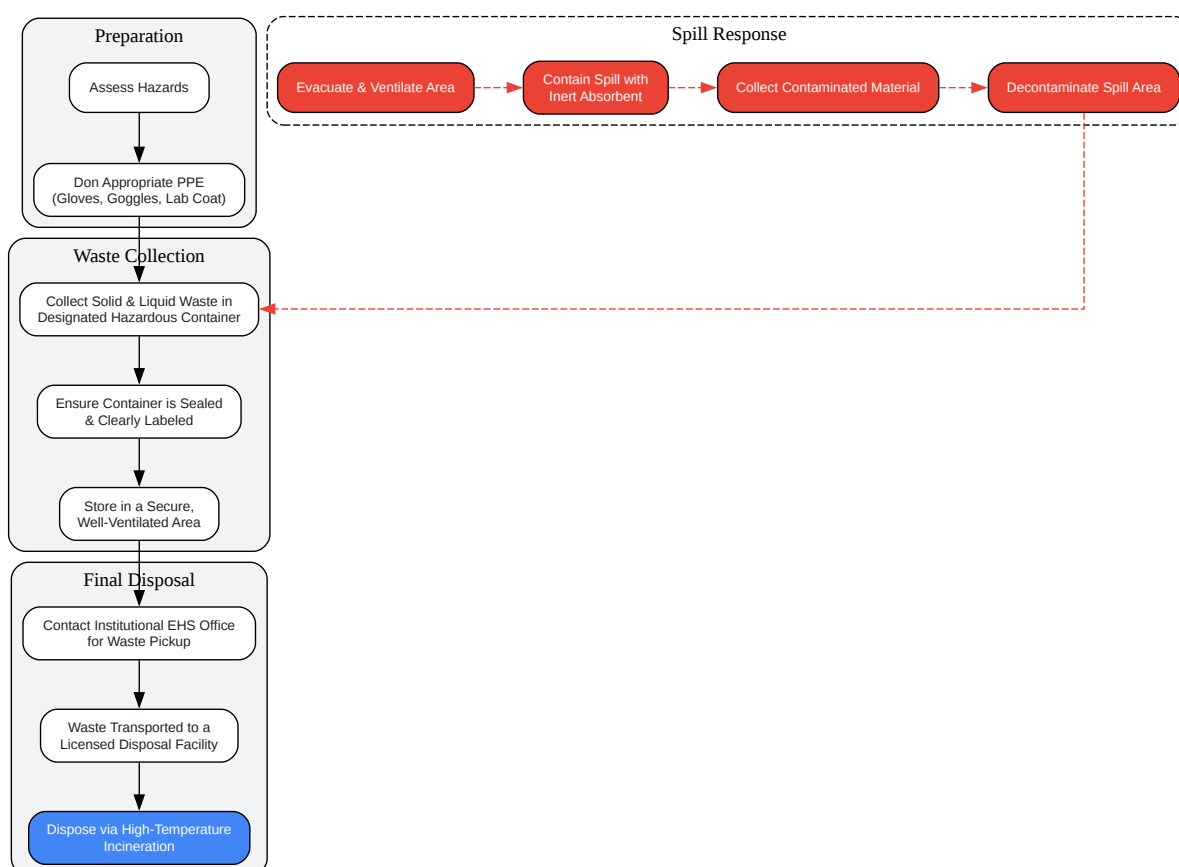
Proper Disposal Procedure

Under no circumstances should **2-Nitrophenyl tetradecanoate** or its containers be disposed of in the regular trash or poured down the drain.[3][4] The final disposal must be handled by a licensed hazardous waste management company.

Step-by-Step Disposal Guidance:

- **Waste Segregation:** Do not mix **2-Nitrophenyl tetradecanoate** waste with other waste streams unless explicitly permitted by your institution's EHS office.
- **Solid Waste Collection:** Collect any solid waste, including contaminated consumables (e.g., gloves, absorbent pads, weighing paper), in a dedicated, compatible, and clearly labeled hazardous waste container.[3] The label must include the full chemical name, "**2-Nitrophenyl tetradecanoate**," and appropriate hazard warnings (e.g., "Harmful," "Toxic to Aquatic Life").
- **Liquid Waste Collection:** Solutions containing this compound should be collected in a separate, designated liquid hazardous waste container.[4]
- **Container Management:** Ensure the waste container is kept tightly closed and is in good condition.
- **Arrange for Disposal:** Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.[2] They will coordinate with a licensed hazardous waste disposal facility. The most common and effective disposal method for this type of organic chemical waste is high-temperature incineration.[4]

Disposal Workflow



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